

# **Chemical Identification and Properties**

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Compound of Interest		
Compound Name:	Fmoc-D-Hse(Trt)-OH	
Cat. No.:	B557665	Get Quote

**Fmoc-D-Hse(Trt)-OH**, with the CAS number 257886-01-4, is a protected amino acid derivative commonly used in solid-phase peptide synthesis (SPPS).[1] The Fmoc (9-fluorenylmethyloxycarbonyl) group protects the alpha-amine, while the Trt (trityl) group protects the side-chain hydroxyl group of the D-homoserine.

A summary of its key chemical properties is presented below:

Property	Value	Source
Chemical Name	N-alpha-(9- Fluorenylmethyloxycarbonyl)- O-trityl-D-homoserine	[1]
Molecular Formula	С38Н33NО5	[1][2]
Molecular Weight	583.7 g/mol	[1]
Appearance	White to off-white crystalline powder	[2]
Purity	≥ 98.0%	[2]
Storage Temperature	-20°C	[1]

# **Application in Peptide Synthesis**

**Fmoc-D-Hse(Trt)-OH** is a valuable building block for the incorporation of D-homoserine into peptide sequences via Fmoc-based solid-phase peptide synthesis. The Trityl protecting group



on the side chain is acid-labile and can be selectively removed under mild acidic conditions, allowing for subsequent on-resin modification of the hydroxyl group, such as phosphorylation or glycosylation.

# **Experimental Protocols**

The following are generalized protocols for the use of **Fmoc-D-Hse(Trt)-OH** in peptide synthesis.

### **Standard Coupling Protocol in Fmoc SPPS**

This protocol outlines the steps for incorporating an **Fmoc-D-Hse(Trt)-OH** residue into a growing peptide chain on a solid support.

#### Materials:

- Solid support (e.g., Rink Amide resin)
- Fmoc-D-Hse(Trt)-OH
- N,N-Dimethylformamide (DMF)
- 20% (v/v) Piperidine in DMF
- Coupling reagent (e.g., TBTU, HBTU)
- Base (e.g., N,N-Diisopropylethylamine DIPEA)

#### Procedure:

- Resin Swelling: The resin is swelled in DMF in a reaction vessel.
- Fmoc Deprotection: The N-terminal Fmoc group of the resin-bound peptide is removed by treating it with 20% piperidine in DMF.
- Washing: The resin is thoroughly washed with DMF to remove residual piperidine and byproducts.



- Amino Acid Activation: Fmoc-D-Hse(Trt)-OH is pre-activated in DMF using a coupling reagent (e.g., TBTU) and a base (e.g., DIPEA).
- Coupling: The activated amino acid solution is added to the resin, and the mixture is agitated
  until the coupling reaction is complete, which can be monitored by a colorimetric test (e.g.,
  Kaiser test).
- Washing: The resin is washed again with DMF to remove excess reagents and by-products.
   These steps are repeated for each amino acid in the sequence.

### Selective On-Resin Deprotection of the Trityl Group

This procedure allows for the removal of the Trt group from the homoserine side chain while the peptide remains attached to the solid support.

#### Materials:

- Peptide-resin containing Hse(Trt)
- Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)
- Scavenger (e.g., Triisopropylsilane TIS)

#### Procedure:

- The peptide-resin is swelled in DCM.
- A solution of 1% TFA in DCM, often containing a scavenger like 5% TIS, is added to the resin.
- The reaction is gently agitated for a short period (e.g., 2 x 2 minutes).
- The resin is then washed thoroughly with DCM to remove the cleaved trityl groups and residual acid.

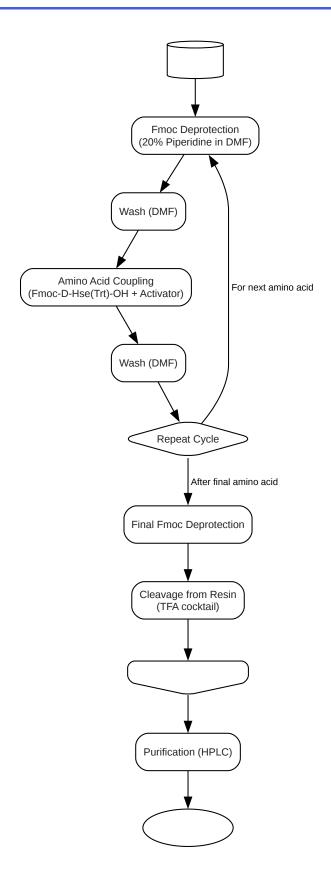
### **Visualizations**



## **Workflow for Peptide Synthesis**

The following diagram illustrates the general workflow for solid-phase peptide synthesis, highlighting the incorporation of an amino acid derivative like **Fmoc-D-Hse(Trt)-OH**.





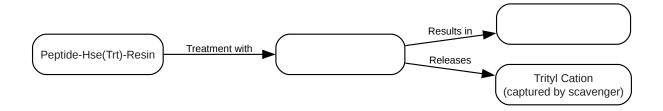
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Caption: General workflow for Fmoc solid-phase peptide synthesis.



### **Trityl Group Cleavage**

This diagram illustrates the chemical logic of the selective removal of the Trt protecting group from the homoserine side chain.



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### References

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